

Application Notes and Protocols: Resorcinol Dibenzoate as a UV Stabilizer in Polymers

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Compound of Interest

Compound Name: *Resorcinol dibenzoate*

Cat. No.: *B181245*

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These application notes provide a comprehensive overview of the use of **resorcinol dibenzoate** as an effective ultraviolet (UV) stabilizer in various polymer systems. Detailed protocols for its incorporation and performance evaluation are outlined to assist researchers in harnessing its protective properties against UV degradation.

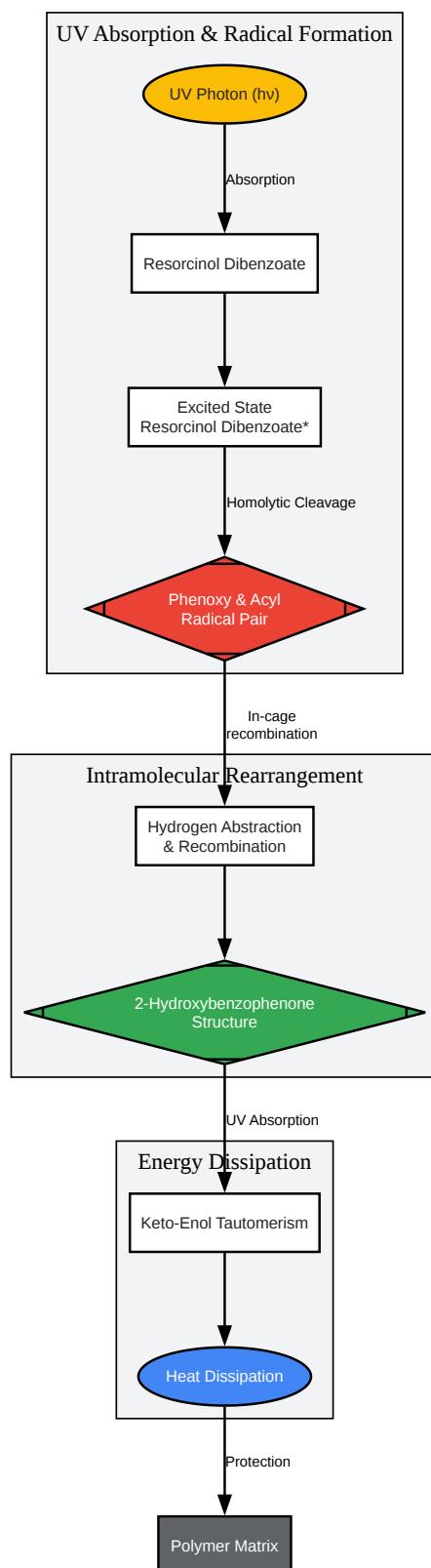
Introduction

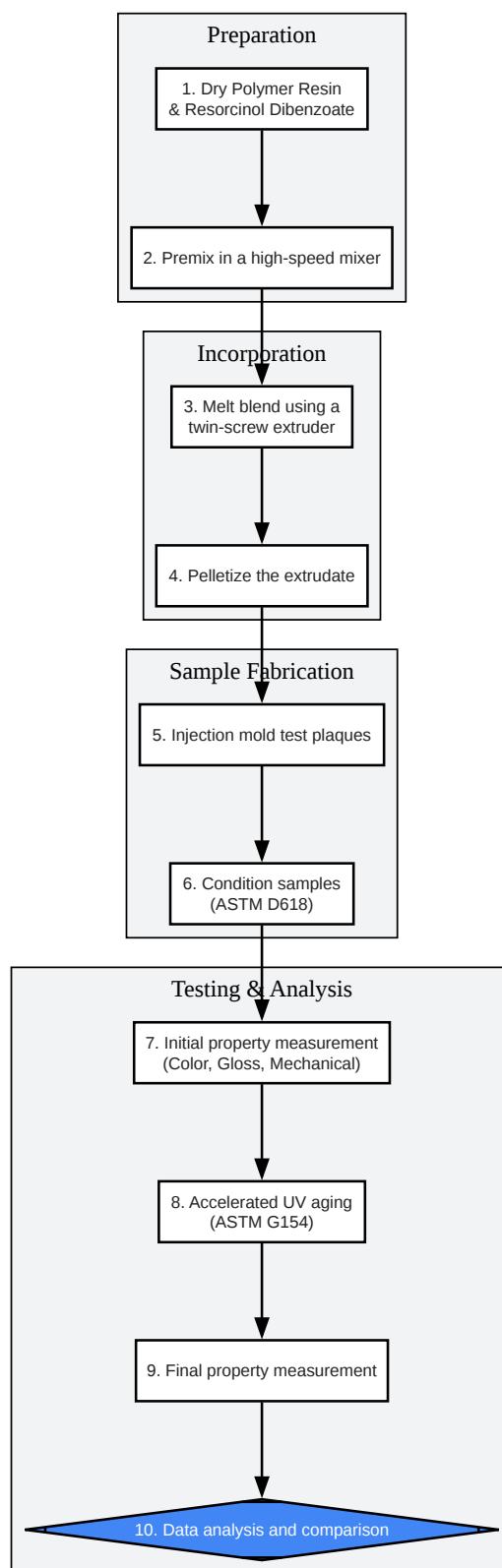
Resorcinol dibenzoate (CAS No. 94-01-9) is a UV stabilizer that belongs to the benzoate ester class of light stabilizers. It is a white to off-white crystalline powder soluble in various organic solvents, making it suitable for incorporation into a range of polymers. Its primary function is to protect polymers from the damaging effects of ultraviolet radiation, which can lead to undesirable changes such as yellowing, loss of gloss, embrittlement, and a general decline in mechanical properties. **Resorcinol dibenzoate** is particularly valued for its ability to undergo a photo-Fries rearrangement upon UV exposure, converting into a hydroxybenzophenone structure that is highly effective at dissipating UV energy as harmless heat.

Mechanism of Action: The Photo-Fries Rearrangement

The key to **resorcinol dibenzoate**'s efficacy as a UV stabilizer lies in its ability to undergo a photo-Fries rearrangement. This intramolecular reaction is triggered by the absorption of UV

radiation, leading to the formation of 2-hydroxybenzophenone and 4-hydroxybenzophenone moieties within the polymer matrix. These rearranged products are themselves powerful UV absorbers, capable of dissipating absorbed energy through a tautomeric keto-enol conversion, thus preventing the energy from degrading the polymer chains.



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